

Liquid chromatography methods for Saricandin analysis

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Compound of Interest

Compound Name: Saricandin

Cat. No.: B15594087

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Note on Analyte Name

The initial search for "**Saricandin**" did not yield specific liquid chromatography methods. Based on the similarity of the name, this document provides detailed application notes and protocols for the analysis of Sarecycline. A summary for Sarcophine is also included as a potential alternative.

Application Notes: Sarecycline Analysis by UPLC-MS/MS

Introduction

Sarecycline is a narrow-spectrum tetracycline-class antibiotic used for the treatment of acne vulgaris. Accurate and sensitive quantification of Sarecycline in biological matrices is crucial for pharmacokinetic studies and drug development. This application note describes a validated Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the determination of Sarecycline in rat plasma.

Method Summary

A rapid, sensitive, and selective UPLC-MS/MS method was developed and validated for the quantification of Sarecycline in rat plasma. The method utilizes a simple protein precipitation for sample preparation and a gradient elution on a reversed-phase column for chromatographic

separation. Detection is performed using a triple quadrupole mass spectrometer in positive electrospray ionization mode with multiple reaction monitoring (MRM).

Quantitative Data

The following tables summarize the key quantitative parameters of the validated UPLC-MS/MS method for Sarecycline analysis.

Table 1: Chromatographic and Mass Spectrometric Conditions

Parameter	Value
Chromatography	
Instrument	ACQUITY UPLC
Column	ACQUITY UPLC HSS T3 (2.1 × 100 mm, 1.8 μm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Methanol
Flow Rate	Gradient
Injection Volume	Not Specified
Column Temperature	Not Specified
Mass Spectrometry	
Instrument	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (Sarecycline)	m/z 488.19 → 410.14 ^[1]
MRM Transition (IS - Poziotinib)	m/z 492.06 → 354.55 ^[1]

Table 2: Method Validation Parameters

Parameter	Result
Linearity Range	1–1,000 ng/mL[1]
Lower Limit of Quantification (LLOQ)	1 ng/mL[1]
Mean Recovery (Sarecycline)	82.46% - 95.85%[1]
Mean Recovery (IS - Poziotinib)	82.46% - 95.85%[1]
Intra-day Precision (RSD)	3.24% - 13.36%[1]
Inter-day Precision (RSD)	3.24% - 13.36%[1]
Accuracy	105.26% - 109.75%[1]

Experimental Protocols

1. Stock and Working Solution Preparation

- Stock Solution (1 mg/mL): Accurately weigh and dissolve Sarecycline in methanol to obtain a final concentration of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the stock solution with methanol to obtain working solutions of desired concentrations.
- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve Poziotinib (Internal Standard) in methanol to obtain a final concentration of 1 mg/mL.
- IS Working Solution: Dilute the IS stock solution with methanol to the final working concentration.

2. Sample Preparation (Protein Precipitation)

- Pipette 50 µL of rat plasma into a 1.5 mL microcentrifuge tube.
- Add 10 µL of the IS working solution.
- Add 150 µL of methanol to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.

- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to an autosampler vial for UPLC-MS/MS analysis.

3. UPLC-MS/MS Analysis

- Set up the UPLC-MS/MS system with the conditions specified in Table 1.
- Equilibrate the column with the initial mobile phase composition.
- Inject the prepared sample onto the column.
- Acquire data in MRM mode for Sarecycline and the internal standard.

Visualization



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Caption: UPLC-MS/MS workflow for Sarecycline analysis in rat plasma.

Application Notes: Sarcophine Analysis by HPLC

Introduction

Sarcophine is a cembranoid diterpene isolated from soft corals of the genus Sarcophyton. It has demonstrated potential cancer chemopreventive activity. This application note outlines a validated High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of sarcophine in organic extracts of Sarcophyton species.

Method Summary

An accurate, reproducible, and sensitive reversed-phase HPLC (RP-HPLC) method with UV detection was developed for the quantification of sarcophine. The method utilizes an isocratic

elution on an ODS (C18) column.

Quantitative Data

Table 3: Chromatographic Conditions for Sarcophine Analysis

Parameter	Value
Chromatography	
Instrument	HPLC with UV Detector
Column	ODS (Octadecylsilane)[2]
Mobile Phase	70% Acetonitrile in Deionized Water (pH adjusted to 3.5 with phosphoric acid)[2]
Flow Rate	1.5 mL/min[2]
Detection Wavelength	220 nm[2]
Injection Volume	Not Specified
Column Temperature	Not Specified

Experimental Protocols

1. Standard Solution Preparation

- Stock Solution: Prepare a stock solution of purified sarcophine in a suitable organic solvent (e.g., acetonitrile or methanol) at a known concentration.
- Working Solutions: Prepare a series of working standard solutions by diluting the stock solution to create a calibration curve.

2. Sample Preparation (Organic Extract)

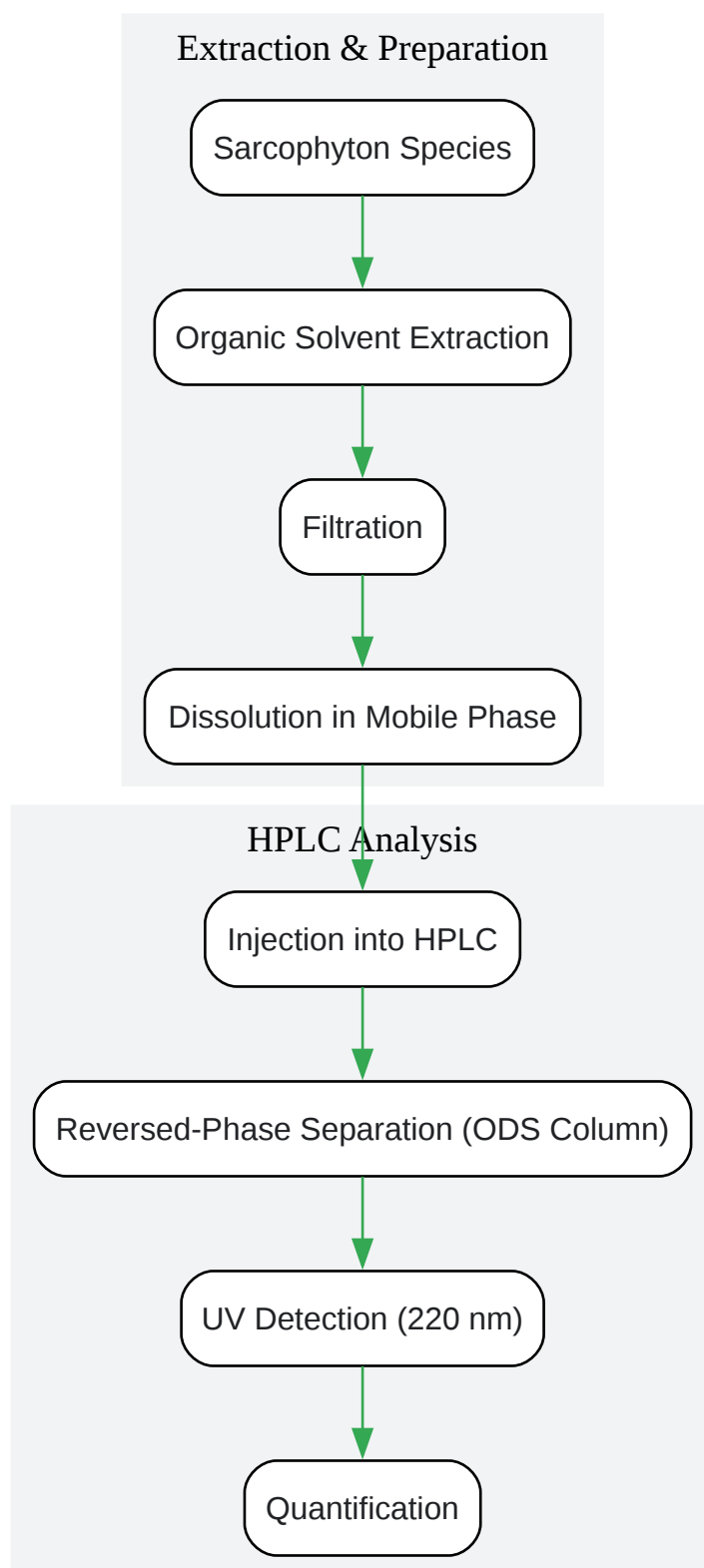
- The specific details of the extraction of sarcophine from the soft coral are not provided in the search result. A general procedure would involve homogenization of the coral tissue followed by extraction with an appropriate organic solvent (e.g., dichloromethane, ethyl acetate).

- The crude extract should be filtered and then dissolved in the mobile phase for HPLC analysis.

3. HPLC Analysis

- Set up the HPLC system according to the parameters in Table 3.
- Equilibrate the ODS column with the mobile phase.
- Inject the prepared sample extract and standard solutions.
- Monitor the absorbance at 220 nm to detect and quantify sarcophine based on the retention time and peak area relative to the calibration curve.

Visualization



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Caption: Workflow for the extraction and HPLC analysis of Sarcophine.

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References

- 1. researchgate.net [researchgate.net]
- 2. HPLC method for the quantitative determination of sarcophine, a source of cembranoids with cancer chemopreventive activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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